

How to prepare (+)-Igmesine hydrochloride stock solutions for cell culture experiments

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Compound of Interest

Compound Name: (+)-Igmesine hydrochloride

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Preparation of (+)-Igmesine Hydrochloride Stock Solutions for Cellular Assays

Introduction

(+)-Igmesine hydrochloride is a selective agonist for the sigma-1 (σ_1) receptor, a unique intracellular chaperone protein located at the endoplasmic reticulum-mitochondrion interface.^[1] It exhibits neuroprotective and potential antidepressant effects.^[2] Accurate preparation of **(+)-Igmesine hydrochloride** stock solutions is critical for obtaining reliable and reproducible results in cell culture experiments designed to investigate its biological activities. This document provides a detailed protocol for the preparation, storage, and use of **(+)-Igmesine hydrochloride** stock solutions in cell culture applications.

Physicochemical Properties and Solubility

A comprehensive understanding of the physicochemical properties of **(+)-Igmesine hydrochloride** is essential for proper handling and solution preparation. Key data is summarized in the table below.

Property	Value	Source
Molecular Weight	355.94 g/mol	
Formula	C ₂₃ H ₂₉ N·HCl	
CAS Number	130152-35-1	
Purity	≥98% (HPLC)	
Solubility in DMSO	≤ 50 mM (17.8 mg/mL)	
Storage Temperature	-20°C	

Note: The molecular weight can vary between batches due to hydration. Always refer to the batch-specific information on the Certificate of Analysis for precise calculations.

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(+)-Igmesine hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **(+)-Igmesine hydrochloride** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Pre-weighing Preparation:** Allow the vial of **(+)-Igmesine hydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.

- **Weighing:** Carefully weigh out the desired amount of **(+)-Igmesine hydrochloride** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.56 mg of the compound (calculation based on a molecular weight of 355.94 g/mol).
- **Dissolution:** Add the appropriate volume of sterile DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Vortexing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid dissolution if necessary.
- **Sterilization (Optional):** If required for your specific cell culture application, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Dilution to Working Concentration in Cell Culture Media

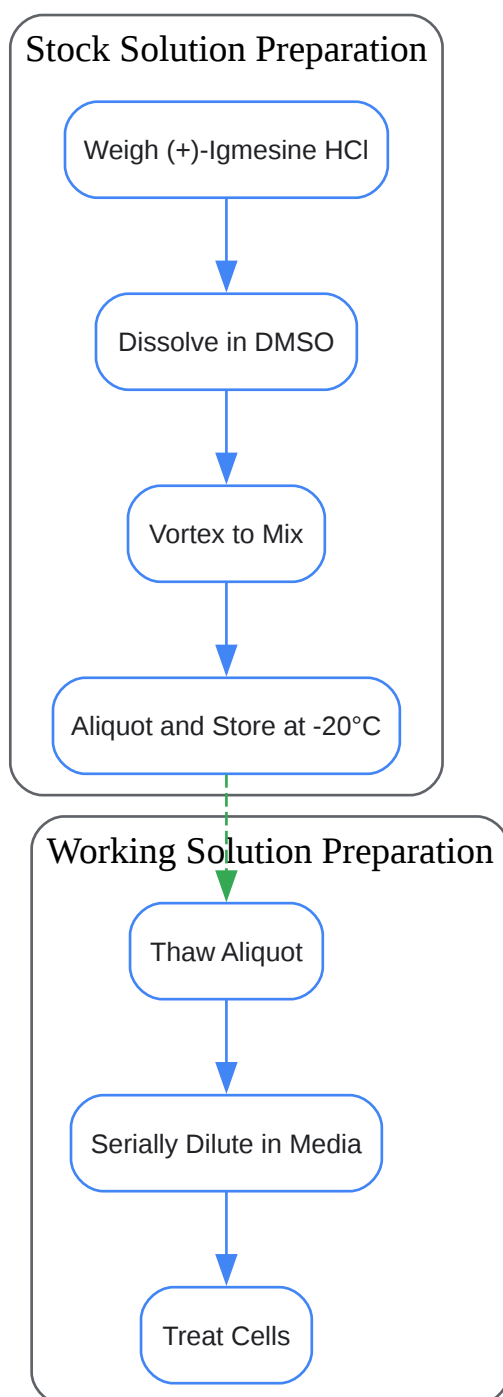
For cell culture experiments, the DMSO stock solution must be diluted to the final working concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.1-0.5%.

Example Dilution:

To prepare a 10 µM working solution from a 10 mM stock:

- Perform a serial dilution. For instance, first, dilute the 10 mM stock 1:100 in sterile cell culture medium to obtain a 100 µM intermediate solution.
- Then, dilute the 100 µM intermediate solution 1:10 in cell culture medium to achieve the final 10 µM working concentration.

Workflow for Stock Solution Preparation and Use:

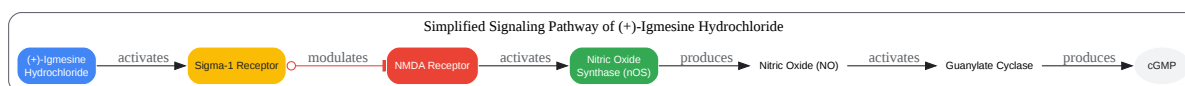


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Caption: Workflow for preparing and using **(+)-Igmesine hydrochloride**.

Mechanism of Action: Signaling Pathway

(+)-Igmesine hydrochloride is a selective agonist of the sigma-1 receptor. The sigma-1 receptor is an endoplasmic reticulum (ER) chaperone protein that translocates to different parts of the cell upon stimulation to modulate various signaling pathways.[1] One of its key functions is the modulation of N-methyl-D-aspartate (NMDA) receptor activity.[2] **(+)-Igmesine hydrochloride** has been shown to inhibit the NMDA-induced increase in cyclic GMP (cGMP). [2]



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Caption: Modulation of NMDA receptor signaling by **(+)-Igmesine hydrochloride**.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling **(+)-Igmesine hydrochloride** powder and DMSO.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

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References

- 1. alzdiscovery.org [alzdiscovery.org]

- 2. Neuropharmacological profile of a selective sigma ligand, igmesine: a potential antidepressant - PubMed [pubmed.ncbi.nlm.nih.gov]
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